

Application Notes & Protocols: Quantitative Analysis of Zinc with *s*-Diphenylcarbazone by Spectrophotometry

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Compound of Interest

Compound Name: *s*-Diphenylcarbazone

Cat. No.: B077084

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Introduction

Zinc is an essential trace element vital for numerous biological processes, including enzymatic activity, protein synthesis, and immune function. Accurate quantification of zinc is crucial in various fields, including pharmaceutical analysis, environmental monitoring, and clinical diagnostics. This document provides a detailed protocol for the quantitative determination of zinc using ***s*-Diphenylcarbazone** (also known as diphenylcarbazone) by spectrophotometry. The method is based on the formation of a stable, colored complex between zinc ions (Zn^{2+}) and ***s*-Diphenylcarbazone**, which can be measured spectrophotometrically. The intensity of the color is directly proportional to the concentration of zinc in the sample. This method offers a simple, rapid, and sensitive approach for zinc analysis.

Principle

Zinc ions react with ***s*-Diphenylcarbazone** in a slightly alkaline medium to form a distinctively colored chelate complex. The stoichiometry of this complex is typically a 1:2 ratio of zinc to ***s*-Diphenylcarbazone**.^[1] The resulting complex exhibits a strong absorbance at a specific wavelength, which can be utilized for quantitative analysis. The reaction is typically carried out in a solvent system, and the colored complex can be extracted into an organic solvent like isobutyl methyl ketone to enhance sensitivity and minimize interferences.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of zinc with **s-Diphenylcarbazone**.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	520 - 525 nm	[1]
Molar Absorptivity (ϵ)	70,000 - 77,500 L·mol ⁻¹ ·cm ⁻¹	[1]
Stoichiometry (Zn ²⁺ :s-Diphenylcarbazone)	1:2	[1]
Optimal pH Range	7.0 - 10.0	
Solvent for Extraction	Isobutyl methyl ketone	[1]

Experimental Protocols

Reagent Preparation

4.1.1. s-Diphenylcarbazone Reagent (0.2% w/v)

- Materials:
 - s-Diphenylcarbazone** (analytical grade)
 - Isobutyl methyl ketone (analytical grade)
 - Volumetric flask (100 mL)
 - Analytical balance
- Procedure:
 - Accurately weigh 0.2 g of **s-Diphenylcarbazone**.
 - Transfer the weighed **s-Diphenylcarbazone** into a 100 mL volumetric flask.

- Add a small amount of isobutyl methyl ketone to dissolve the solid.
- Once dissolved, make up the volume to 100 mL with isobutyl methyl ketone.
- Stopper the flask and mix the solution thoroughly.
- Store the reagent in a dark, cool place. The solution is typically stable for several days.

4.1.2. Standard Zinc Stock Solution (1000 ppm)

- Materials:
 - Zinc metal (analytical grade) or Zinc Sulfate Heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$)
 - Concentrated Nitric Acid (HNO_3) or Hydrochloric Acid (HCl)
 - Deionized water
 - Volumetric flask (1000 mL)
- Procedure (using Zinc metal):
 - Accurately weigh 1.000 g of zinc metal.
 - Transfer the metal to a 1000 mL volumetric flask.
 - Add a minimal amount of concentrated nitric acid or hydrochloric acid to dissolve the metal completely.
 - Once dissolved, carefully add deionized water, and make up the volume to the mark.
 - Mix the solution thoroughly.
- Procedure (using Zinc Sulfate Heptahydrate):
 - Accurately weigh 4.398 g of $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$.
 - Dissolve it in a small amount of deionized water in a beaker.

- Quantitatively transfer the solution to a 1000 mL volumetric flask.
- Make up the volume to the mark with deionized water and mix well.

4.1.3. Working Standard Zinc Solutions

- Procedure:
 - Prepare a series of working standard solutions by appropriate dilution of the 1000 ppm stock solution with deionized water. For example, to prepare a 100 ppm intermediate solution, pipette 10 mL of the 1000 ppm stock solution into a 100 mL volumetric flask and dilute to the mark with deionized water.
 - From the intermediate solution, prepare a set of calibration standards (e.g., 0.5, 1.0, 2.0, 3.0, 4.0, 5.0 ppm).

4.1.4. Buffer Solution (pH 9)

- Materials:
 - Ammonium Hydroxide (NH_4OH)
 - Ammonium Chloride (NH_4Cl)
 - Deionized water
 - pH meter
- Procedure:
 - Prepare a buffer solution by mixing appropriate volumes of ammonium hydroxide and ammonium chloride solutions to achieve a pH of 9. The pH should be verified with a calibrated pH meter.

Calibration Curve Construction

- Into a series of separating funnels, pipette 10 mL of each working standard zinc solution (e.g., 0.5, 1.0, 2.0, 3.0, 4.0, 5.0 ppm).

- To each separating funnel, add 5 mL of the pH 9 buffer solution and mix gently.
- Add 10 mL of the 0.2% **s-Diphenylcarbazone** reagent to each funnel.
- Shake vigorously for 2 minutes to allow for the formation and extraction of the zinc-diphenylcarbazone complex into the organic phase.
- Allow the layers to separate.
- Drain the lower aqueous layer and collect the upper organic layer (isobutyl methyl ketone) containing the colored complex into a clean, dry test tube.
- Prepare a reagent blank using 10 mL of deionized water instead of the zinc standard and follow the same procedure.
- Measure the absorbance of each standard solution and the reagent blank at the λ_{max} (approximately 520 nm) using a spectrophotometer. The reagent blank should be used to zero the instrument.
- Plot a graph of absorbance versus the concentration of zinc (in ppm). This will be the calibration curve.

Sample Analysis

- Prepare the sample solution. For solid samples, this may involve acid digestion to bring the zinc into solution. For liquid samples, appropriate dilution may be necessary to bring the zinc concentration within the linear range of the calibration curve.
- Take a known volume of the prepared sample solution and place it in a separating funnel.
- Adjust the pH of the sample solution to approximately 9 using the buffer solution.
- Add 10 mL of the 0.2% **s-Diphenylcarbazone** reagent.
- Follow the same extraction and measurement procedure as described for the calibration curve (steps 4-8 in section 4.2).

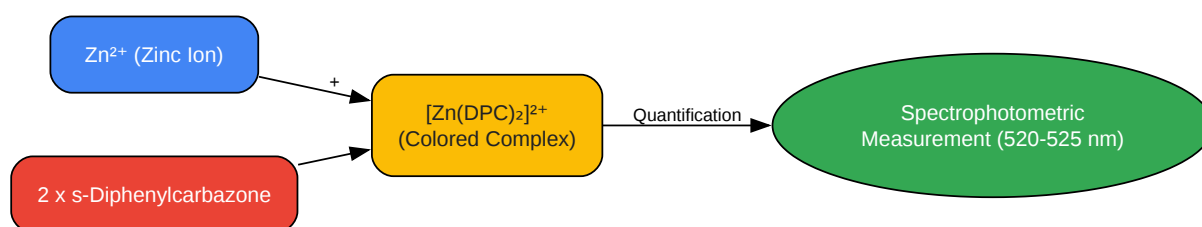
- From the measured absorbance of the sample, determine the concentration of zinc using the calibration curve.
- Calculate the concentration of zinc in the original sample, taking into account any dilution factors.

Management of Interferences

Several metal ions can interfere with the determination of zinc by forming colored complexes with **s-Diphenylcarbazone**. Common interfering ions include copper(II), iron(II/III), nickel(II), and cobalt(II). The interference from these ions can be minimized by using appropriate masking agents. For example, cyanide can be used to mask interfering ions like copper and nickel. The addition of a masking agent should be done before the addition of the **s-Diphenylcarbazone** reagent.

Visualizations

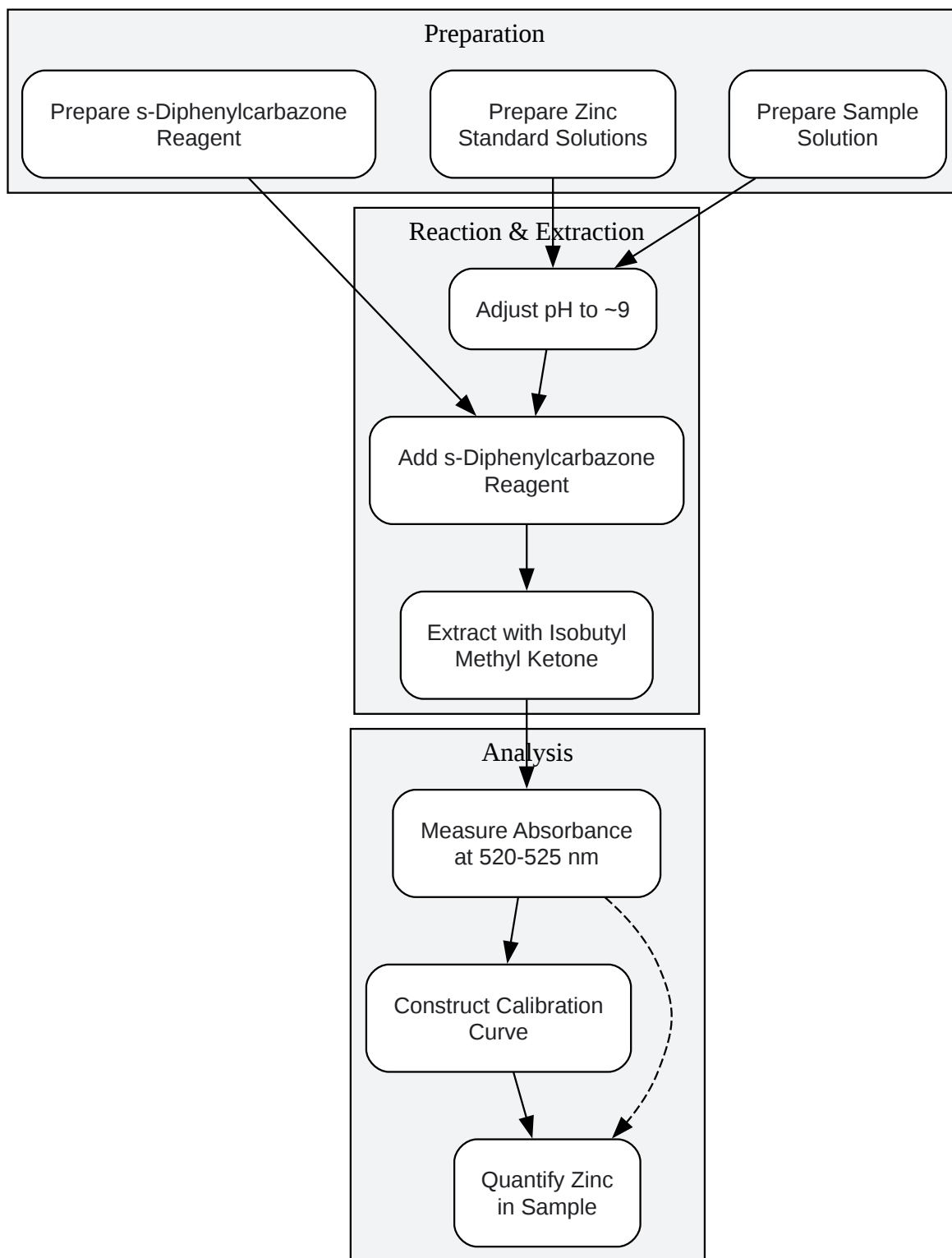
Chemical Reaction Pathway



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Caption: Reaction of Zinc with **s-Diphenylcarbazone**.

Experimental Workflow



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Caption: Workflow for Zinc Analysis.

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References

- 1. Spectrophotometric determination of ziram, ferbam and zineb with diphenylcarbazone - PubMed [pubmed.ncbi.nlm.nih.gov]
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